

# N-epsilon-acetyl-D-lysine structure

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *H-D-Lys(AC)-OH*

CAS No.: 51621-57-9

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An In-Depth Technical Guide to N-epsilon-acetyl-D-lysine: Structure, Synthesis, and Analysis

## Introduction

In the landscape of post-translational modifications and amino acid metabolism, the focus has predominantly been on L-isomers, the canonical building blocks of proteins. However, the emergence of D-amino acids in various biological systems has opened new avenues of research. This guide provides a comprehensive technical overview of N-epsilon-acetyl-D-lysine, a D-isomeric form of acetylated lysine. While N-epsilon-acetyl-L-lysine is a well-characterized product of protein catabolism, the D-form presents unique characteristics and research applications.

This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into the structure, synthesis, and analysis of N-epsilon-acetyl-D-lysine. We will explore its physicochemical properties, its place within the broader context of D-amino acid metabolism, and provide detailed protocols for its synthesis and analytical quantification.

# Molecular Structure and Physicochemical Properties

N-epsilon-acetyl-D-lysine is the D-stereoisomer of N-epsilon-acetyl-lysine. The core structure consists of a lysine backbone with an acetyl group attached to the epsilon-amino group of the side chain. The "D" designation refers to the stereochemistry at the alpha-carbon, which is a critical determinant of its biological activity and enzymatic recognition.

## Key Structural Features

- Chiral Center:** The alpha-carbon is a chiral center, giving rise to D- and L-enantiomers. The D-configuration distinguishes it from the more common L-form found in proteins.
- Amphipathic Nature:** The molecule possesses both a hydrophilic backbone (carboxyl and alpha-amino groups) and a more hydrophobic acetylated side chain.
- Functional Groups:** Key functional groups include a primary amine (alpha-amino), a carboxylic acid, and a secondary amide (epsilon-acetylamino).

## Physicochemical Data

A summary of the key physicochemical properties of N-epsilon-acetyl-D-lysine is presented in the table below. These values are crucial for experimental design, including solvent selection for synthesis and analysis, as well as for understanding its behavior in biological systems.

| Property                              | Value                                                        | Source    |
|---------------------------------------|--------------------------------------------------------------|-----------|
| Molecular Formula                     | C <sub>8</sub> H <sub>16</sub> N <sub>2</sub> O <sub>3</sub> |           |
| Molecular Weight                      | 188.22 g/mol                                                 |           |
| Appearance                            | White to off-white solid                                     |           |
| Melting Point                         | 245-250 °C                                                   |           |
| Solubility                            | Soluble in water                                             |           |
| pKa (α-COOH)                          | ~2.2                                                         | Estimated |
| pKa (α-NH <sub>3</sub> <sup>+</sup> ) | ~9.2                                                         | Estimated |

Note: pKa values are estimated based on the parent amino acid and the presence of the acetyl group. Experimental determination may yield slightly different values.

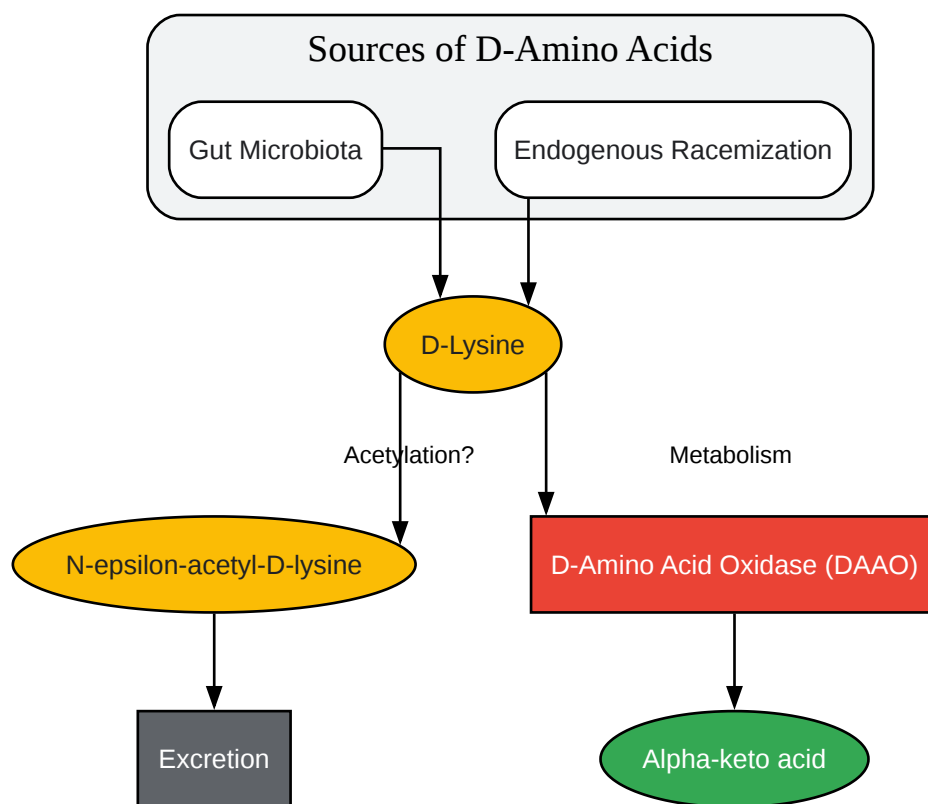
## Biological Significance and Context

While the biological roles of N-epsilon-acetyl-L-lysine as a product of histone deacetylation and general protein turnover are well-established, the significance of the D-isomer is an emerging area of study. Its presence in biological systems is often linked to the metabolism of D-amino acids, which can originate from gut microbiota or through racemization processes.

The enzyme D-amino acid oxidase (DAO or DAAO) is a key player in the metabolism of neutral and basic D-amino acids, converting them into their corresponding  $\alpha$ -keto acids. However, the specificity of DAO for N-acetylated D-amino acids can vary. The presence of N-epsilon-acetyl-D-lysine in biological fluids could therefore serve as a potential biomarker for specific metabolic states or microbial activity.

## Logical Relationship: D-Amino Acid Metabolism

The following diagram illustrates the general context of D-amino acid metabolism, highlighting the central role of D-amino acid oxidase.



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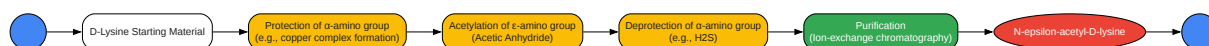
Caption: General overview of D-amino acid sources and metabolism.

## Synthesis and Experimental Protocols

The synthesis of N-epsilon-acetyl-D-lysine is typically achieved through the selective acetylation of the epsilon-amino group of D-lysine. This requires the protection of the alpha-amino group to prevent non-specific acetylation. A common strategy involves the use of a copper complex to protect the alpha-amino and carboxyl groups.

## Synthetic Workflow Overview

The following diagram outlines the key steps in a typical synthesis workflow for N-epsilon-acetyl-D-lysine.



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Caption: Workflow for the synthesis of N-epsilon-acetyl-D-lysine.

## Detailed Synthesis Protocol

The following protocol is a representative method for the synthesis of N-epsilon-acetyl-D-lysine.

Objective: To selectively acetylate the epsilon-amino group of D-lysine.

Materials:

- D-lysine hydrochloride
- Copper(II) carbonate
- Acetic anhydride
- Pyridine
- Dowex 50 resin (H<sup>+</sup> form)
- Diethyl ether
- Ethanol

Procedure:

- Protection of the  $\alpha$ -amino and carboxyl groups:
  - Dissolve D-lysine hydrochloride in water.
  - Add copper(II) carbonate and heat the solution to form the copper chelate, which protects the alpha-amino and carboxyl groups.
  - Filter the solution to remove any excess copper carbonate.
  - Precipitate the copper complex by adding ethanol.

- Acetylation of the  $\epsilon$ -amino group:
  - Suspend the copper complex in a solution of pyridine and water.
  - Add acetic anhydride dropwise while maintaining a basic pH with pyridine.
  - Stir the reaction mixture at room temperature for several hours.
- Deprotection:
  - Decompose the copper complex by passing hydrogen sulfide ( $\text{H}_2\text{S}$ ) gas through the solution, which precipitates copper(II) sulfide. (Caution:  $\text{H}_2\text{S}$  is highly toxic. This step must be performed in a well-ventilated fume hood).
  - Filter the solution to remove the copper sulfide precipitate.
- Purification:
  - Apply the filtrate to a column of Dowex 50 resin ( $\text{H}^+$  form).
  - Wash the column with water to remove any unreacted starting materials and byproducts.
  - Elute the N-epsilon-acetyl-D-lysine with an ammonia solution.
  - Lyophilize the eluate to obtain the final product as a white solid.
- Characterization:
  - Confirm the identity and purity of the product using techniques such as NMR, mass spectrometry, and HPLC.

## Analytical Methods

Accurate detection and quantification of N-epsilon-acetyl-D-lysine in various matrices, such as biological fluids or reaction mixtures, are essential for research and development. High-performance liquid chromatography (HPLC) and liquid chromatography-mass spectrometry (LC-MS) are the most common analytical techniques employed.

## HPLC-based Quantification

A common method for the analysis of amino acids and their derivatives is pre-column derivatization followed by reverse-phase HPLC with fluorescence or UV detection.

Protocol: Pre-column Derivatization with OPA/FMOC

- Sample Preparation:
  - Deproteinize biological samples using acetonitrile or perchloric acid, followed by centrifugation.
  - Adjust the pH of the supernatant to be basic (e.g., pH 9-10) with a borate buffer.
- Derivatization:
  - Use a commercially available derivatization reagent such as o-phthalaldehyde (OPA) for primary amines or 9-fluorenylmethyl chloroformate (FMOC) for secondary amines. For N-epsilon-acetyl-D-lysine, OPA will react with the alpha-amino group.
  - Mix the sample with the derivatization reagent and allow it to react for a short, defined period (e.g., 1-2 minutes).
- HPLC Analysis:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu$ m).
  - Mobile Phase A: Sodium acetate buffer.
  - Mobile Phase B: Acetonitrile/Methanol mixture.
  - Gradient: A linear gradient from a low percentage of B to a high percentage of B over 20-30 minutes.
  - Detection: Fluorescence detector (for OPA derivatives) or UV detector.
  - Quantification: Use an external standard curve prepared with a certified reference standard of N-epsilon-acetyl-D-lysine.

## LC-MS/MS Analysis

For higher sensitivity and specificity, especially in complex biological matrices, LC-MS/MS is the method of choice.

Workflow: LC-MS/MS for N-epsilon-acetyl-D-lysine



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Caption: LC-MS/MS workflow for N-epsilon-acetyl-D-lysine analysis.

Key Parameters:

- Chromatography: Hydrophilic interaction liquid chromatography (HILIC) can provide good retention for this polar molecule.
- Ionization: Electrospray ionization in positive mode (ESI+) is typically used.
- Mass Transitions (MRM):
  - Precursor Ion (Q1):  $[M+H]^+ = m/z\ 189.1$
  - Product Ions (Q3): Characteristic fragments include the immonium ion of lysine ( $m/z\ 84.1$ ) and the precursor ion after loss of the carboxyl group ( $m/z\ 144.1$ ).

## Applications in Research and Drug Development

N-epsilon-acetyl-D-lysine serves several important roles in the research and development landscape:

- Analytical Standard: It is an essential certified reference material for the accurate quantification of this molecule in biological samples.



- **Biomarker Research:** The presence and concentration of N-epsilon-acetyl-D-lysine in biofluids may be investigated as a potential biomarker for gut microbiome dysbiosis, renal function, or specific metabolic disorders related to D-amino acid metabolism.
- **Enzyme Characterization:** It can be used as a substrate to study the activity and specificity of enzymes such as D-amino acid oxidase and potential D-amino acid acetyltransferases.
- **Drug Development:** In the context of developing drugs that target D-amino acid metabolism (e.g., DAO inhibitors for neurological disorders), N-epsilon-acetyl-D-lysine can be used in assays to assess the specificity and off-target effects of new chemical entities.

## Conclusion

N-epsilon-acetyl-D-lysine represents a fascinating intersection of stereochemistry, post-translational modifications, and D-amino acid metabolism. While less studied than its L-isomer, its unique properties and biological context make it a molecule of growing interest. This guide has provided a comprehensive overview of its structure, physicochemical properties, synthesis, and analysis, offering a valuable resource for researchers and drug developers. As our understanding of the roles of D-amino acids in health and disease continues to expand, the importance of tools and methods for studying molecules like N-epsilon-acetyl-D-lysine will undoubtedly increase.

## References

- Pollegioni, L., Piubelli, L., Sacchi, S., Pilone, M. S., & Molla, G. (2007). Physiological functions of D-amino acid oxidases: from yeast to humans. *Cellular and Molecular Life Sciences*, 64(11), 1373–1394. [[Link](#)]
- To cite this document: BenchChem. [N-epsilon-acetyl-D-lysine structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b555553/docs#n-epsilon-acetyl-d-lysine-structure>]

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Phone: (601) 213-4426  
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